

Application Notes: PBDTTT-EFT Based Ternary Blend Organic Solar Cells

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Compound of Interest

Compound Name: *Pbdttt-eft*

Cat. No.: *B15881629*

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Document ID: AN-OSC-**PBDTTT-EFT**-T01

Revision: 1.0

Introduction

Organic solar cells (OSCs) offer a promising avenue for renewable energy due to their potential for low-cost, flexible, and large-area fabrication. Ternary blend OSCs, which incorporate a third component into the standard binary donor-acceptor active layer, have emerged as a highly effective strategy to enhance power conversion efficiency (PCE).[1][2] This approach can broaden the absorption spectrum, optimize the active layer morphology, and improve charge transport properties.[3][4]

This document provides detailed application notes and protocols for the fabrication and characterization of ternary blend organic solar cells using the polymer donor **PBDTTT-EFT** (also known as PCE10). **PBDTTT-EFT** is a low-bandgap polymer widely used in high-efficiency OSCs.[5] The protocols outlined here focus on a conventional device architecture using PC71BM as the electron acceptor and an additional polymer as the third component to create a cascade energy level system.

Materials and System Components

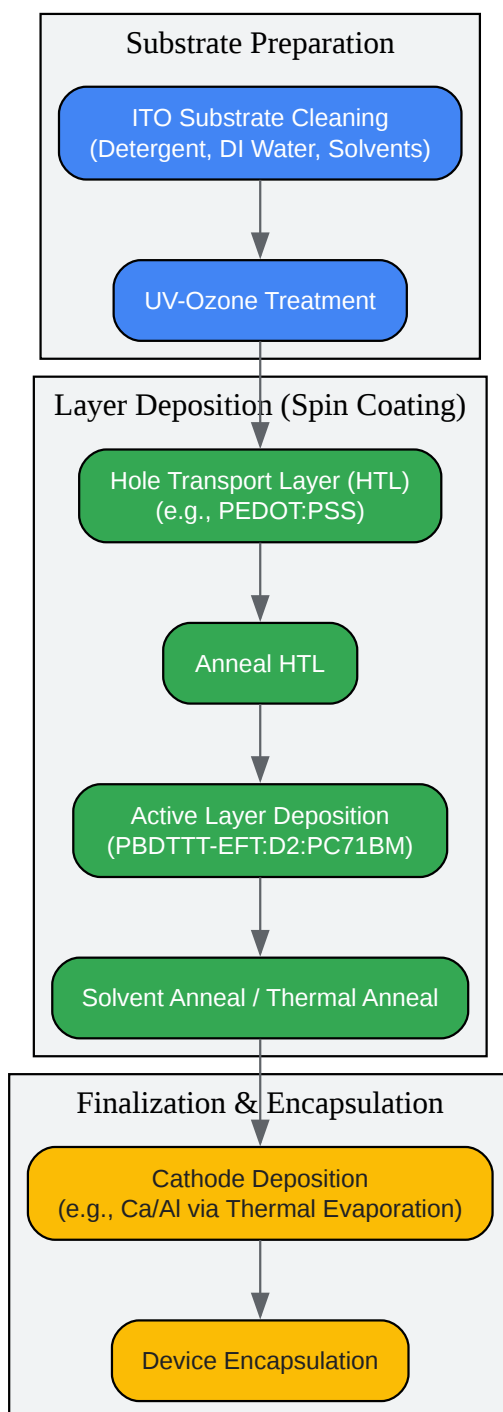
The performance of ternary solar cells is highly dependent on the energy level alignment of the three components. The Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) levels dictate the potential for efficient charge transfer or energy transfer.^{[6][7]} An ideal ternary system often creates a cascade or parallel linkage for charge transfer, which can reduce recombination and improve charge extraction.^[3]

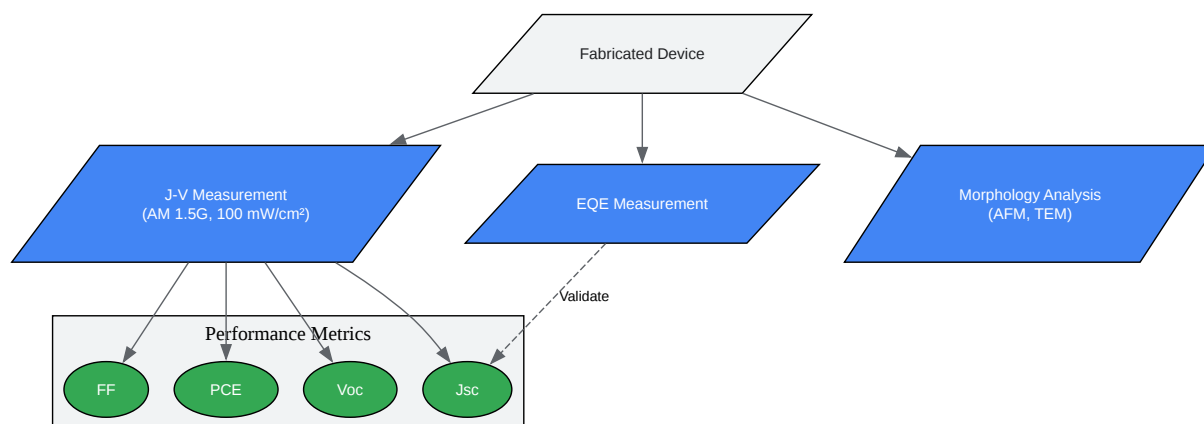
Table 1: Key Materials and their Energy Levels

Material Role	Material Name	HOMO (eV)	LUMO (eV)
Primary Donor	PBDTTT-EFT	~ -5.3	~ -3.6
Acceptor	PC71BM	~ -6.1	~ -3.9
Second Donor	PCDTBT	~ -5.5	~ -3.6

Note: HOMO/LUMO values are approximate and can vary based on measurement techniques and film processing conditions.

The diagram below illustrates the cascade energy alignment that facilitates efficient hole transfer from the acceptor to the primary donor via the second donor.





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- To cite this document: BenchChem. [Application Notes: PBDTTT-EFT Based Ternary Blend Organic Solar Cells]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15881629/docs#application-notes-pbdttt-eft-based-ternary-blend-organic-solar-cells\]](https://www.benchchem.com/product/b15881629/docs#application-notes-pbdttt-eft-based-ternary-blend-organic-solar-cells)

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